

# Handling 4-Chlorooxazole-5-carboxylic Acid: Advanced Safety & Operational Guide

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## Compound of Interest

Compound Name: 4-Chlorooxazole-5-carboxylic acid

Cat. No.: B15329989

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## Executive Safety Summary & Hazard Identification

Substance: **4-Chlorooxazole-5-carboxylic acid** CAS Registry Number: 1240604-29-8

Chemical Formula:  $C_4H_2ClNO_3$ [1]

Handling halogenated heteroaromatic acids requires a nuanced approach that goes beyond standard laboratory hygiene. This compound presents a dual threat: it is an organic acid capable of tissue corrosion/irritation and a halogenated substrate with specific toxicological and disposal implications.

## GHS Hazard Classification (Self-Validating Check)

Before entering the lab, verify these H-codes against your container label to ensure protocol alignment.

| Hazard Class                 | Category | H-Code | Risk Description  |
|------------------------------|----------|--------|---|
| Acute Toxicity (Oral)        | 4        | H302   | Harmful if swallowed.<br>[1][2][3]                                    |
| Skin<br>Corrosion/Irritation | 2        | H315   | Causes skin irritation<br>(Acidic functionality).<br>[1]              |
| Serious Eye Damage           | 2A       | H319   | Causes serious eye<br>irritation (High risk of<br>corneal damage).[1] |
| STOT - Single<br>Exposure    | 3        | H335   | May cause respiratory<br>irritation (Mucosal<br>membrane threat).[1]  |

## Personal Protective Equipment (PPE) Matrix

The following PPE standards are non-negotiable. They are selected based on the compound's acidity and potential for transdermal absorption.[1]

### A. Hand Protection: The "Double-Barrier" Standard

Why this matters: Standard latex gloves are permeable to many organic acids and halogenated compounds.[1] Nitrile provides superior chemical resistance, but thickness matters.[4]

- Primary Layer (Inner): Nitrile (0.11 mm / 4 mil).[1] Acts as a second skin and sweat barrier.[1]
- Secondary Layer (Outer): Nitrile (minimum 0.11 mm) or Neoprene (if handling solutions >100 mL).[1]
- Protocol: Inspect gloves for pinholes by inflating them slightly with air before donning.[1] Change outer gloves immediately upon any splash contact.[1]

### B. Eye & Face Protection

Why this matters: As a carboxylic acid, contact with the eye can cause immediate protein denaturation and corneal opacity.[1] Safety glasses are insufficient for synthesis or purification

steps.[1]

- Requirement: Chemical Splash Goggles (ANSI Z87.1 / EN 166).[1]
- High-Risk Operations: Face shield required over goggles during rotary evaporation or when handling volumes >500 mg where "bumping" is a risk.[1]

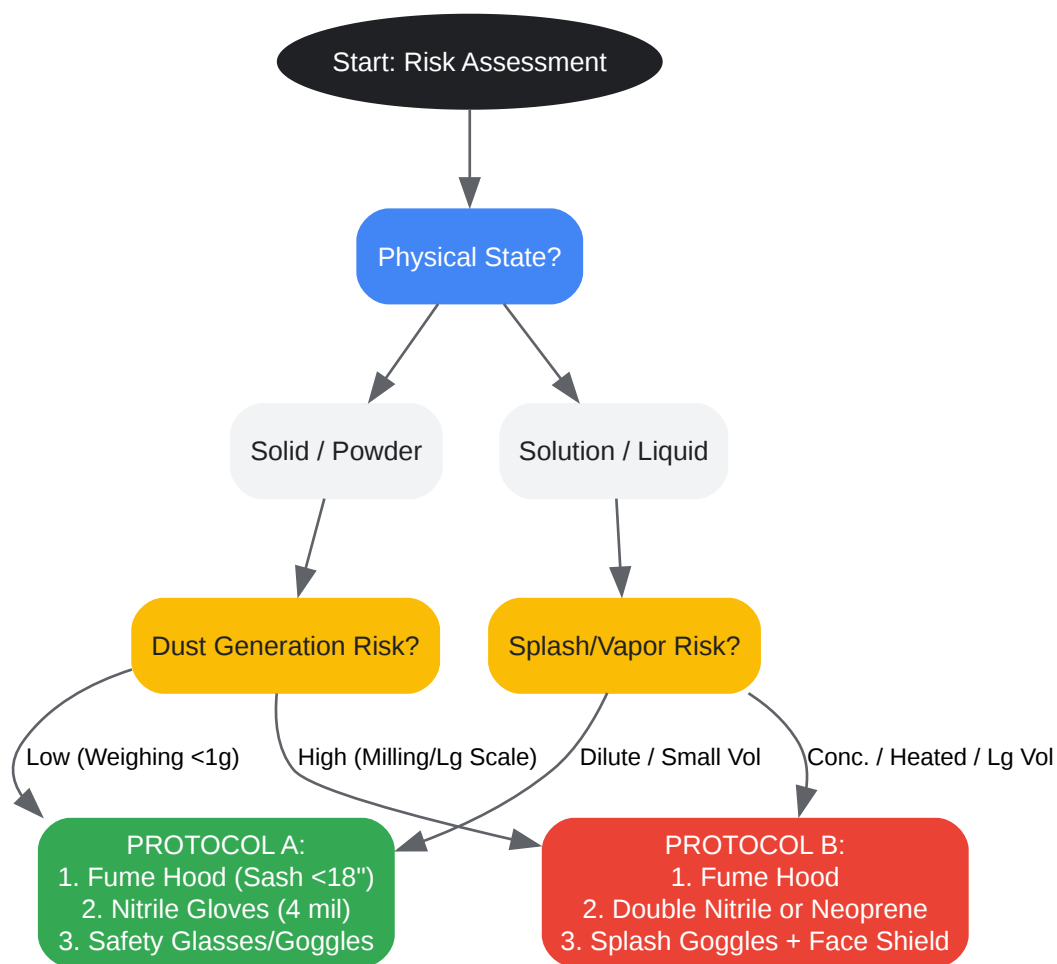
## C. Respiratory Protection

Why this matters: The H335 designation indicates that dust or vapors will irritate the upper respiratory tract.[5]

- Primary Control: All handling (weighing, dispensing, reaction setup) must occur inside a certified Chemical Fume Hood.
- Secondary Control: If weighing outside a hood is unavoidable (not recommended), use a P100 / N95 particulate respirator.[1]

## PPE Selection Logic & Risk Assessment (Visualization)

This decision tree ensures you select the correct PPE based on the specific state of the chemical (Solid vs. Solution).



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Figure 1: Decision tree for selecting PPE based on physical state and operational risk.

## Operational Protocols

### Phase 1: Weighing & Transfer

- The Hazard: Static electricity can cause the fine powder of **4-Chlorooxazole-5-carboxylic acid** to disperse, leading to inhalation or surface contamination.[1]
- Procedure:
  - Place the analytical balance inside the fume hood.[1] If this is impossible, use a static-dissipative weighing funnel.[1]
  - Pre-weigh the receiving flask.

- Use a disposable spatula.[1] Do not reuse spatulas to prevent cross-contamination.[1]
- Wet Wipe Technique: Immediately wipe the balance area with a damp paper towel (water/detergent) after weighing to capture invisible dust.[1]

## Phase 2: Reaction Setup

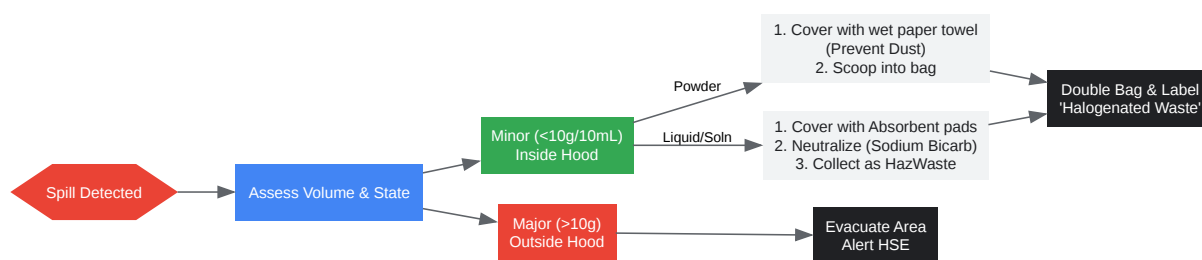
- The Hazard: Exothermic neutralization. As an acid, reaction with bases (e.g., carbonates, hydrides) will release CO<sub>2</sub> or H<sub>2</sub>, potentially causing splashes.
- Procedure:
  - Add the base slowly to the acid solution, not the reverse, to control gas evolution.
  - Ensure the reaction vessel is vented (do not seal a gas-evolving reaction).[1]

## Phase 3: Waste Disposal (Critical)[2]

- Classification: This is a Halogenated Organic Acid.[1]
- Do NOT: Pour down the drain. The chlorine atom makes it toxic to aquatic life and resistant to standard biodegradation.[1]
- Do NOT: Mix with oxidizing acids (Nitric/Perchloric) as this may generate toxic chlorine gas. [1]
- Disposal Path:
  - Collect in a container labeled "Halogenated Organic Waste".[1]
  - If neutralizing before disposal, do so carefully in a fume hood, then dispose of the neutral salt solution as halogenated chemical waste (due to the chloro-oxazole core).[1]
  - Final destruction via high-temperature incineration equipped with a scrubber.[1]

## Emergency Response: Spill Cleanup Logic

In the event of a spill, immediate action is required to prevent acid burns and inhalation.



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Figure 2: Step-by-step workflow for managing spills of **4-Chlorooxazole-5-carboxylic acid**.

## References

- PubChem. (2025).[1] Compound Summary: **4-Chlorooxazole-5-carboxylic acid**.[1] National Library of Medicine.[1] Retrieved from [[Link](#)]
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## Sources

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